

# Handling and safety precautions for 2,4-Dimethoxy-1,3,5-triazine

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## Compound of Interest

Compound Name: 2,4-Dimethoxy-1,3,5-triazine

Cat. No.: B185806

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## Technical Support Center: 2,4-Dimethoxy-1,3,5-triazine

This guide provides essential safety and handling information for **2,4-Dimethoxy-1,3,5-triazine** (CAS No. 1898-72-2). Researchers, scientists, and drug development professionals should consult the specific Safety Data Sheet (SDS) provided by their supplier for comprehensive details. The following information is compiled from available data and should be used as a supplementary resource.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **2,4-Dimethoxy-1,3,5-triazine**?

Based on available data for closely related triazine compounds, **2,4-Dimethoxy-1,3,5-triazine** is expected to cause skin and serious eye irritation.[1] Inhalation of dust may cause respiratory irritation.[2] Always handle this compound with appropriate personal protective equipment (PPE).

Q2: What personal protective equipment (PPE) is required when handling this compound?

- Eye Protection: Wear chemical safety goggles or a face shield.

- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH-approved dust respirator.

Q3: How should I properly store **2,4-Dimethoxy-1,3,5-triazine**?

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)  
Keep it away from incompatible materials such as strong oxidizing agents.

Q4: What should I do in case of accidental skin or eye contact?

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)

Q5: What is the appropriate first aid response for inhalation or ingestion?

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Q6: How should I handle a small spill of **2,4-Dimethoxy-1,3,5-triazine** in the lab?

For a small spill, wear appropriate PPE, avoid generating dust, and sweep up the material. Place it into a suitable, closed container for disposal. Clean the spill area with soap and water.

Q7: What materials are incompatible with **2,4-Dimethoxy-1,3,5-triazine**?

Avoid contact with strong oxidizing agents.

Q8: What are the known toxicological effects?

The toxicological properties of **2,4-Dimethoxy-1,3,5-triazine** have not been fully investigated. [5] However, related triazine compounds are known to cause skin, eye, and respiratory irritation. [1][2]

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C5H7N3O2	[1][6]
Molecular Weight	141.13 g/mol	[1][6]
Appearance	White to off-white crystalline powder	
Melting Point	57.0 to 61.0 °C	
Solubility	Soluble in Methanol	
Storage Temperature	Room Temperature (sealed in dry conditions)	

## Experimental Workflow & Hazard Visualization

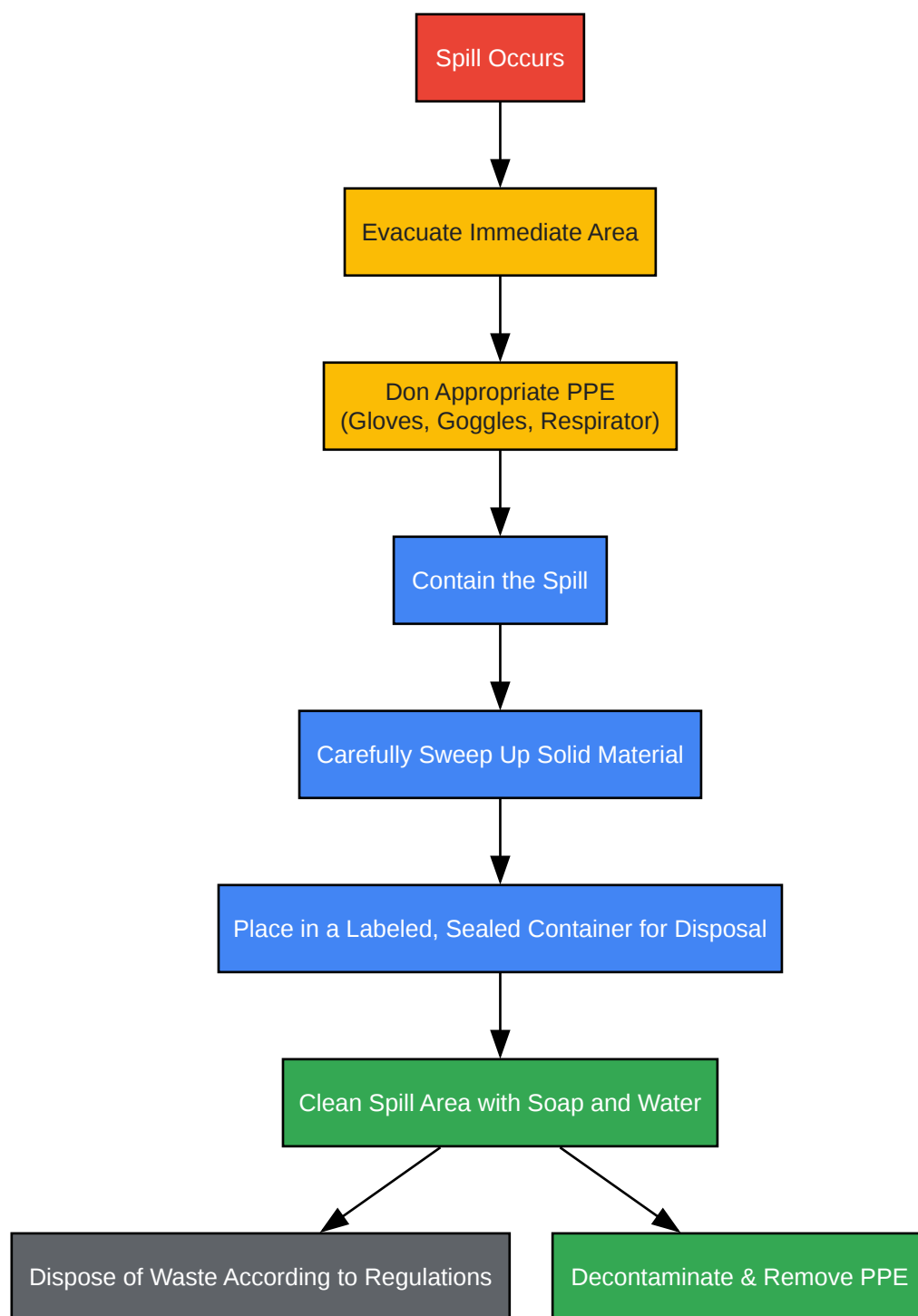


Figure 1: Spill Response Workflow for 2,4-Dimethoxy-1,3,5-triazine

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Caption: Figure 1: Spill Response Workflow for **2,4-Dimethoxy-1,3,5-triazine**.

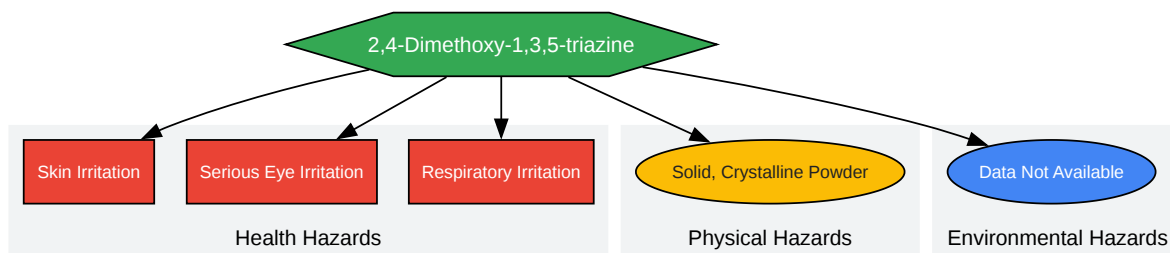


Figure 2: Hazard Profile of 2,4-Dimethoxy-1,3,5-triazine

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Caption: Figure 2: Hazard Profile of **2,4-Dimethoxy-1,3,5-triazine**.

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## References

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